

Unveiling PD 116779: A Technical Primer on the Benz[a]anthraquinone Antibiotic

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Compound of Interest

Compound Name: PD 116779

Cat. No.: B1678589

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[City, State] – December 8, 2025 – This technical guide provides a comprehensive overview of **PD 116779**, a potent antitumor antibiotic belonging to the benz[a]anthraquinone class of compounds. This document is intended for researchers, scientists, and professionals in the field of drug development, offering a centralized resource on the compound's chemical properties, biological activity, and mechanism of action.

Chemical Structure and Properties

PD 116779 is chemically defined as 2,3,8-trihydroxy-3-methyl-2,4-dihydrobenzo[a]anthracene-1,7,12-trione.^{[1][2]} Its fundamental properties are summarized in the table below.

Property	Value
IUPAC Name	2,3,8-trihydroxy-3-methyl-2,4-dihydrobenzo[a]anthracene-1,7,12-trione[1][2]
CAS Number	102674-89-5[1][2][3][4]
Molecular Formula	C ₁₉ H ₁₄ O ₆ [1][2][3]
Molecular Weight	338.31 g/mol [1][2]
Canonical SMILES	<chem>CC1(CC2=C(C(=O)C1O)C3=C(C=C2)C(=O)C4=C(C3=O)C=CC=C4O)O</chem> [1]
InChI Key	ZGIMJLWQWQRQNJ-UHFFFAOYSA-N[1][2]
Appearance	Yellow Needle Crystal[1]
Solubility	Soluble in DMSO[1]

Biological Activity and Therapeutic Potential

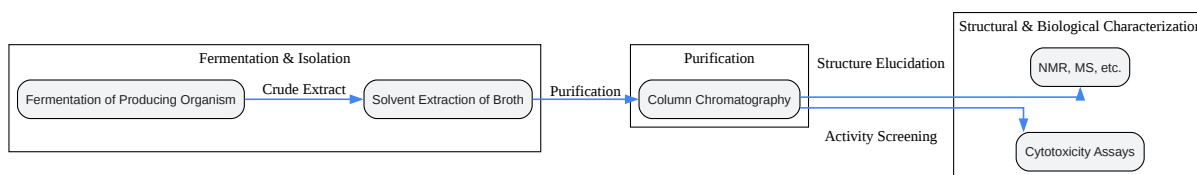
PD 116779 has been identified as a novel antitumor antibiotic.[1][2] Its biological activity is primarily characterized by its cytotoxicity against various cancer cell lines.

In Vitro Cytotoxicity

While specific quantitative data from peer-reviewed literature is not readily available in the initial search, the compound is noted for its anticancer activity and cytotoxicity. It has been reportedly tested against L1210 lymphocytic leukemia and HCT-8 human colon adenocarcinoma cell lines.[4] Further investigation into specialized databases and historical literature is required to populate a comprehensive table of IC₅₀ or GI₅₀ values.

Experimental Protocols

Detailed experimental protocols for the synthesis and biological evaluation of **PD 116779** are not extensively detailed in the readily available literature. However, based on its classification as a fermentation-derived antibiotic, the general workflow for its isolation and characterization can be inferred.



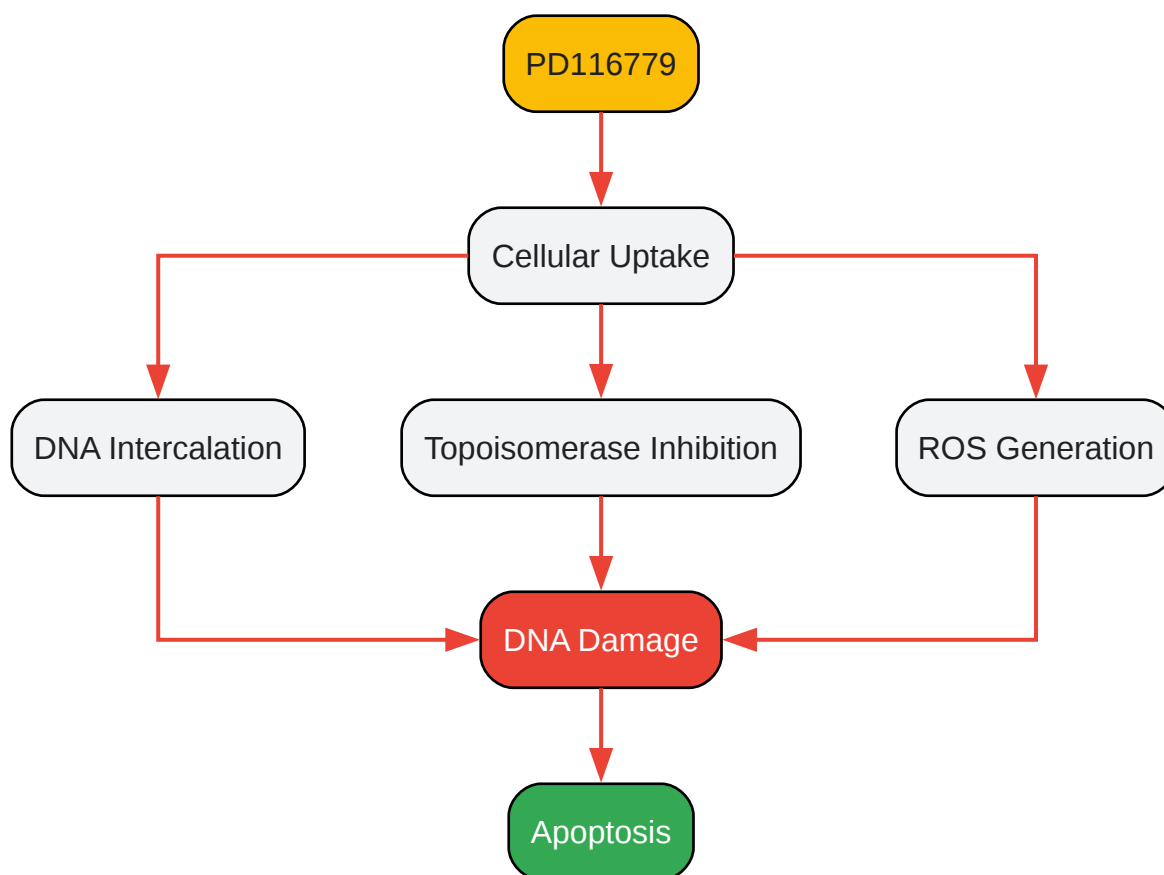
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Figure 1. A generalized workflow for the isolation and characterization of natural product antibiotics like **PD 116779**.

Mechanism of Action and Signaling Pathways

The precise molecular mechanism of action and the specific signaling pathways modulated by **PD 116779** are not well-documented in the currently available information. As a benz[a]anthraquinone, it is plausible that its mode of action could involve intercalation into DNA, inhibition of topoisomerases, or generation of reactive oxygen species, similar to other compounds in this class. Further research is necessary to elucidate its specific cellular targets and downstream effects.

A logical diagram representing the potential, yet unconfirmed, mechanism of action is presented below.



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Figure 2. A hypothetical signaling pathway for the antitumor activity of **PD 116779** based on its chemical class.

This document serves as a foundational guide to **PD 116779**. As further research becomes available, this information will be updated to provide a more complete understanding of this promising antitumor agent.

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